

physical and chemical properties of ammonium stearate powder

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Compound of Interest

Compound Name: Ammonium stearate

Cat. No.: B087221

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An In-depth Technical Guide to the Physical and Chemical Properties of **Ammonium Stearate Powder**

Introduction

Ammonium stearate is an organic ammonium salt of stearic acid, a long-chain saturated fatty acid.^[1] It presents as a yellow-white to tan, wax-like solid or powder with a faint odor of ammonia.^{[2][3]} This compound and its dispersions have various applications, including in the production of vanishing creams, waterproofing cements, and as a foam stabilizer and rheology modifier in coatings and latex compounds.^{[1][3][4]} This guide provides a comprehensive overview of its physical and chemical properties, experimental protocols for its synthesis and characterization, and its relevance to researchers, scientists, and drug development professionals.

Chemical Structure and Identification

Ammonium stearate is the product of the reaction between stearic acid and ammonia. Its chemical structure consists of the ammonium cation (NH_4^+) and the stearate anion ($\text{CH}_3(\text{CH}_2)_{16}\text{COO}^-$).

Table 1: Chemical Identification of **Ammonium Stearate**

Identifier	Value
Chemical Name	Ammonium octadecanoate[1][2]
CAS Number	1002-89-7[1][2][4]
Molecular Formula	C ₁₈ H ₃₉ NO ₂ [1][2][4]
Molecular Weight	301.51 g/mol [1][2][4]
IUPAC Name	azanium;octadecanoate[1][3]
Synonyms	Stearic acid, ammonium salt; Octadecanoic acid, ammonium salt[1][2][4]

Physical Properties

Ammonium stearate is a yellow-white powder.[1][2][4] Its physical characteristics are summarized in the table below.

Table 2: Physical Properties of **Ammonium Stearate**

Property	Value
Appearance	Yellow-white powder or wax-like solid[1][2][4]
Melting Point	21-24 °C (70-75 °F)[1][2][4]
Boiling Point	~442.62 °C (rough estimate)[2][3]
Decomposition	Decomposes upon heating[1][5]
Density	0.8900 g/cm ³ [2][3]
Refractive Index	~1.5000 (estimate)[2][3]

Solubility

The solubility of **ammonium stearate** is dependent on the solvent and temperature.

Table 3: Solubility of **Ammonium Stearate**

Solvent	Solubility at Room Temperature (approx. 25°C / 80°F)	Solubility at Elevated Temperatures
Water	Slightly soluble / Soluble[1][2][3]	Soluble at 100°C (212°F)[4]
Ethanol	Soluble[1][2][4]	Soluble at 78°C (172°F)[4]
Methanol	Soluble[1][2][4]	Soluble at 64.5°C (148°F)[4]
Benzene	Slightly soluble[1][2][4]	Soluble at 80°C (176°F)[4]
Acetone	Insoluble / Practically insoluble[1][2][4]	Soluble at 56.5°C (134°F)[4]
Toluene	-	Soluble in hot toluene[2]
Xylene	Slightly soluble[4]	Soluble at 180°F[4]
Carbon Tetrachloride	Practically insoluble[4]	Soluble at 170°F[4]
Naphtha	Slightly soluble[4]	Soluble at 160°F[4]

Chemical Properties

Stability and Reactivity

Ammonium stearate is stable under normal conditions but is incompatible with strong oxidizing agents.[2] Upon heating, it decomposes and emits toxic fumes of ammonia (NH₃).[1][3] It is not reactive with water.[5] As a salt of a weak acid and a weak base, its solutions are generally not strongly acidic or basic.[3]

Decomposition

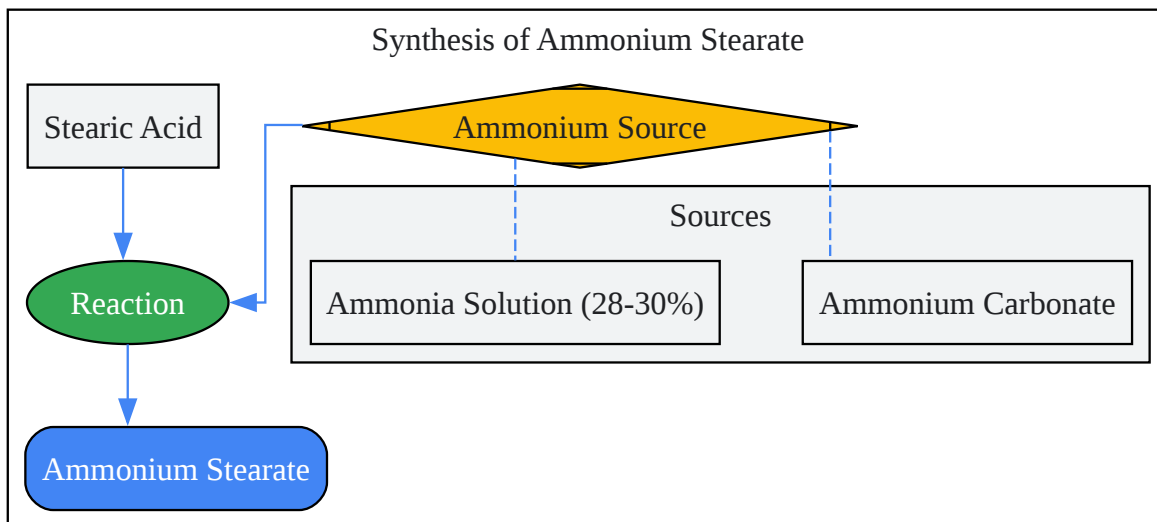
When heated to decomposition, **ammonium stearate** releases toxic ammonia and oxides of nitrogen may be formed in fires.[3][5]

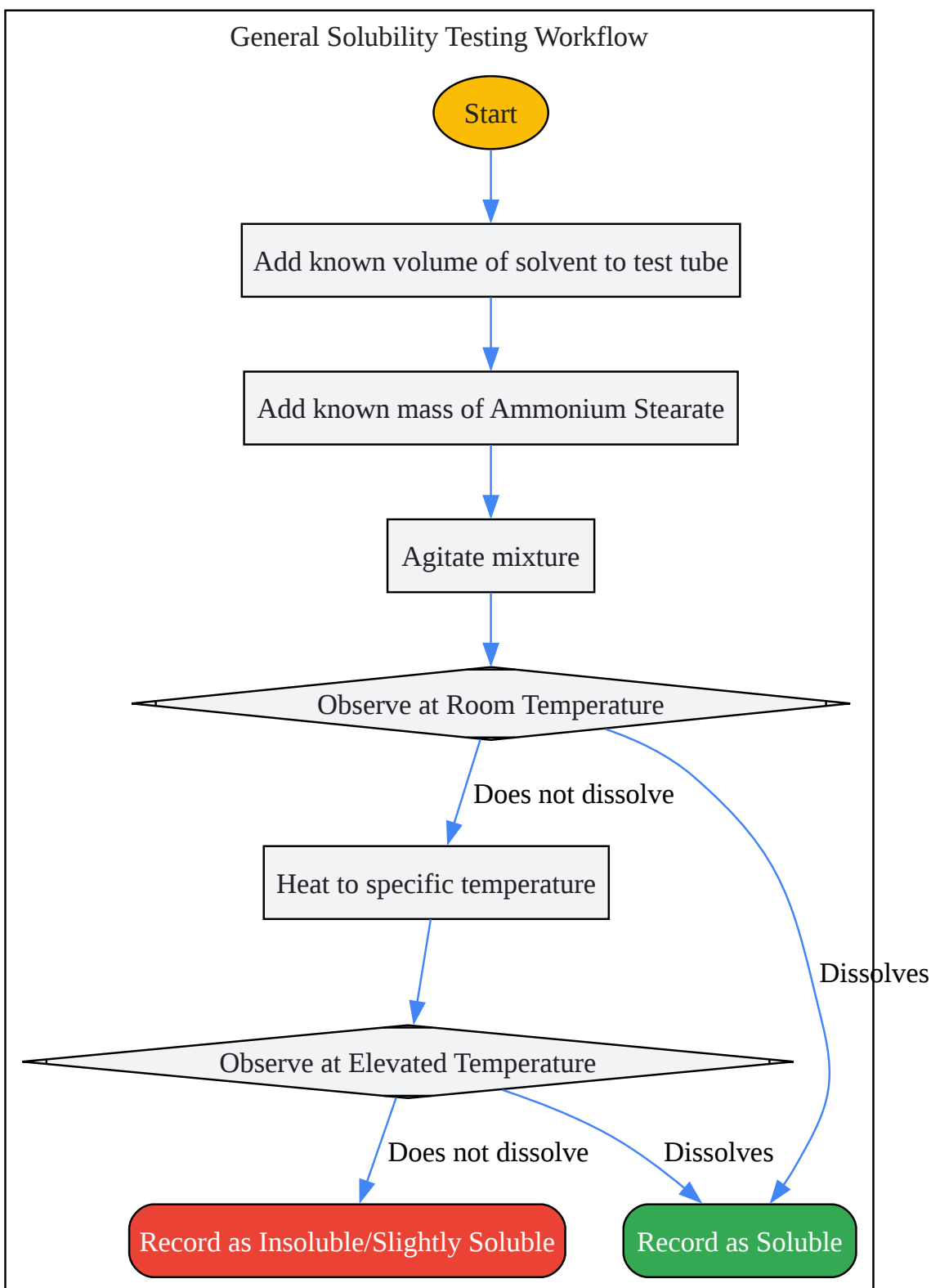
Experimental Protocols

Synthesis of Ammonium Stearate

Ammonium stearate can be prepared through the neutralization reaction of stearic acid with an ammonium source. Two common methods are:

- Reaction with Ammonia Solution: This method involves reacting stearic acid with an excess of a 28-30% ammonia (NH_3) solution.[\[1\]](#)[\[4\]](#)
- Reaction with Ammonium Carbonate: An alternative synthesis route is the reaction of stearic acid with ammonium carbonate.[\[1\]](#)[\[4\]](#)





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